

In-Depth Technical Guide to 4-Sulfamoylbenzenesulfonyl Chloride: Characterization and Experimental Protocols

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Compound of Interest

Compound Name: 4-sulfamoylbenzenesulfonyl
Chloride

Cat. No.: B1278480

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Introduction

4-Sulfamoylbenzenesulfonyl chloride, also known as 4-(aminosulfonyl)benzenesulfonyl chloride, is a key intermediate in organic synthesis, particularly in the development of sulfonamide-based therapeutic agents. Its bifunctional nature, featuring both a sulfamoyl and a reactive sulfonyl chloride group, allows for the synthesis of a diverse range of complex molecules with significant biological activities. This guide provides a comprehensive overview of the characterization data for **4-sulfamoylbenzenesulfonyl chloride**, detailed experimental protocols for its synthesis and subsequent reactions, and a visualization of relevant chemical workflows.

Physicochemical and Spectroscopic Characterization

A thorough understanding of the physicochemical and spectroscopic properties of **4-sulfamoylbenzenesulfonyl chloride** is essential for its effective use in research and development. The following tables summarize the key characterization data for this compound.

Table 1: Physicochemical Properties of **4-Sulfamoylbenzenesulfonyl Chloride**

Property	Value	Source
Molecular Formula	C ₆ H ₆ ClNO ₄ S ₂	--INVALID-LINK--[1][2]
Molecular Weight	255.70 g/mol	--INVALID-LINK--[1][2]
Physical State	Solid	--INVALID-LINK--[1][2]
IUPAC Name	4-sulfamoylbenzenesulfonyl chloride	
CAS Number	46249-41-6	

Table 2: Spectroscopic Data for **4-Sulfamoylbenzenesulfonyl Chloride**

Spectroscopy	Data
¹ H NMR	Spectral data is available through resources such as ChemicalBook.[3]
¹³ C NMR	Data not explicitly found in the search results.
FT-IR	Characteristic strong absorption bands for the sulfonyl chloride group (S=O stretching) are expected in the regions of 1380-1300 cm ⁻¹ (asymmetric) and 1180-1150 cm ⁻¹ (symmetric).
Mass Spectrometry	Data not explicitly found in the search results.

Note: While specific experimental spectra for **4-sulfamoylbenzenesulfonyl chloride** were not readily available in the public domain, the expected regions for key functional groups are provided based on established spectroscopic principles for similar compounds.

Experimental Protocols

The following sections detail established experimental procedures for the synthesis of sulfonyl chlorides and their subsequent conversion to sulfonamides. These protocols can be adapted for the specific synthesis of **4-sulfamoylbenzenesulfonyl chloride** and its derivatives.

Synthesis of 4-Sulfamoylbenzenesulfonyl Chloride via Chlorosulfonation

A common and effective method for the synthesis of aryl sulfonyl chlorides is the electrophilic aromatic substitution reaction known as chlorosulfonation. The following protocol is a general procedure adapted from the synthesis of sulfanilamide, which involves a similar intermediate.^[4]
^[5]

Materials:

- Sulfanilamide (or a suitable precursor like acetanilide, which would require a subsequent hydrolysis step)
- Chlorosulfonic acid
- Dry glassware
- Ice bath
- Stirring apparatus

Procedure:

- In a fume hood, carefully add the starting material (e.g., sulfanilamide) in small portions to an excess of cold (0-5 °C) chlorosulfonic acid with continuous stirring.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat gently (e.g., 50-60 °C) for a specified period to ensure complete reaction.
- Carefully pour the reaction mixture onto crushed ice to quench the excess chlorosulfonic acid and precipitate the sulfonyl chloride product.
- Collect the solid precipitate by vacuum filtration and wash thoroughly with cold water.
- The crude **4-sulfamoylbenzenesulfonyl chloride** can be dried and used directly for the next step or purified by recrystallization from a suitable solvent.

Synthesis of Sulfonamides from 4-Sulfamoylbenzenesulfonyl Chloride

4-Sulfamoylbenzenesulfonyl chloride is a versatile reagent for the synthesis of a wide array of sulfonamides through its reaction with primary or secondary amines.^{[6][7]}

Materials:

- **4-Sulfamoylbenzenesulfonyl chloride**
- Primary or secondary amine
- A suitable base (e.g., pyridine, triethylamine)
- Anhydrous solvent (e.g., dichloromethane, acetonitrile)
- Stirring apparatus

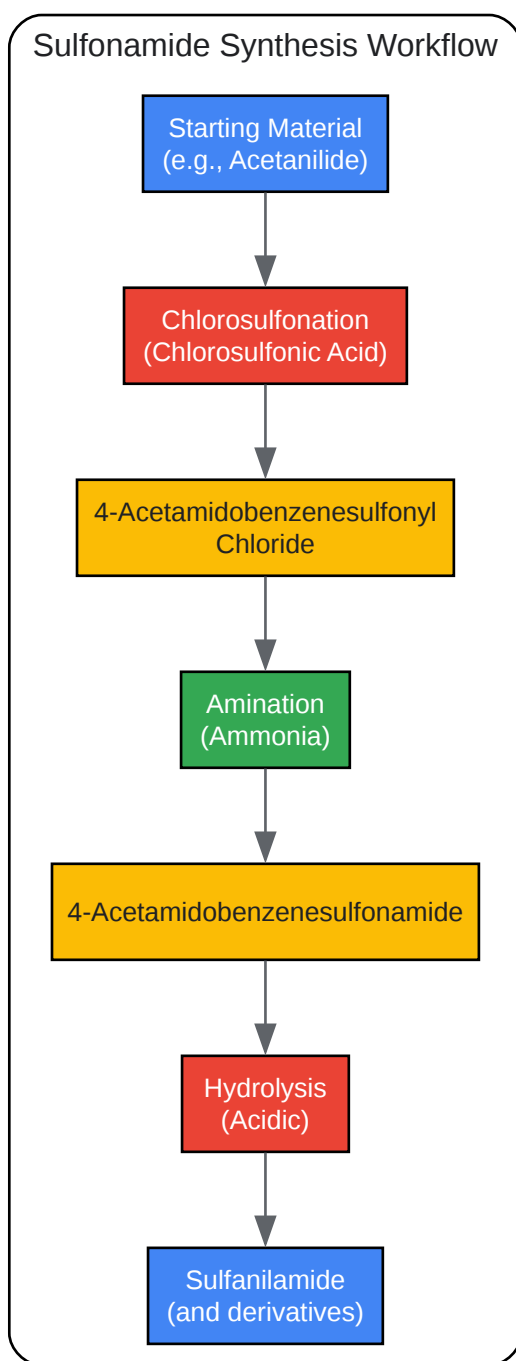
Procedure:

- Dissolve the amine and the base in the anhydrous solvent in a reaction flask equipped with a stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of **4-sulfamoylbenzenesulfonyl chloride** in the same solvent to the cooled amine solution with continuous stirring.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Upon completion, the reaction mixture is typically worked up by washing with dilute acid, water, and brine to remove excess reagents and byproducts.
- The organic layer is then dried over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure.

- The resulting crude sulfonamide can be purified by recrystallization or column chromatography.

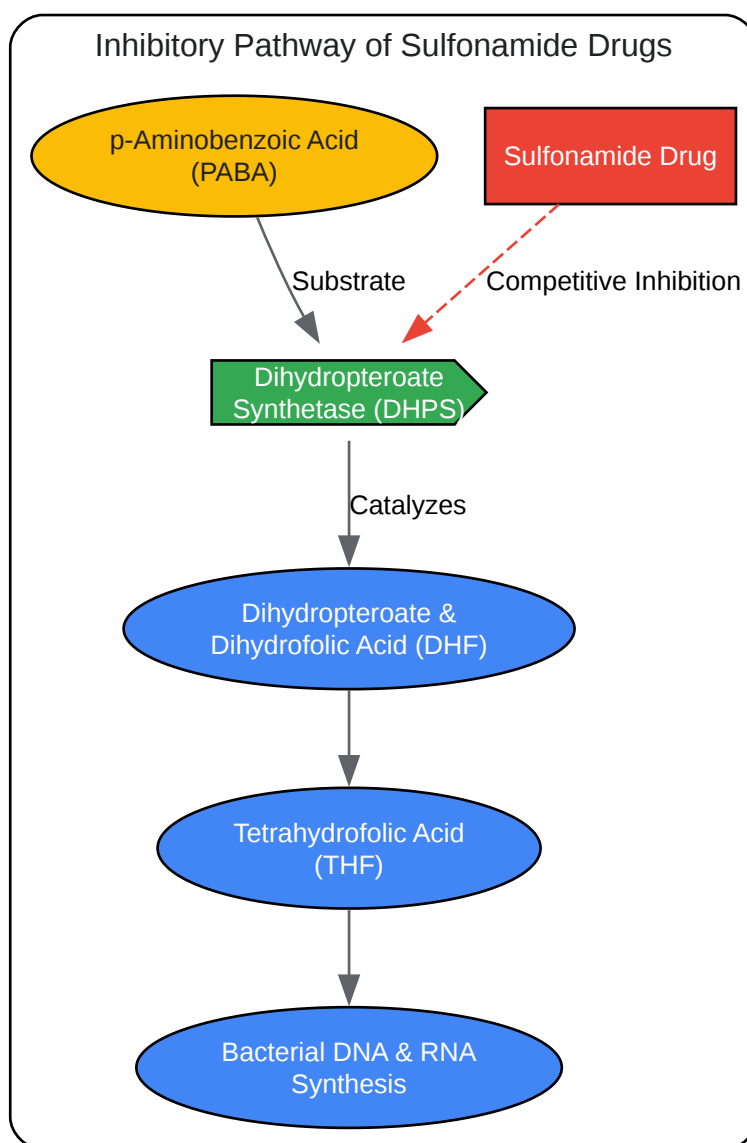
Visualizing Chemical Workflows

The synthesis and application of **4-sulfamoylbenzenesulfonyl chloride** involve a series of logical steps that can be effectively visualized. The following diagrams, generated using Graphviz, illustrate a general workflow for the synthesis of sulfonamides and the inhibitory action of sulfonamide drugs.



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Caption: A generalized workflow for the synthesis of sulfonamides.



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Caption: The mechanism of action of sulfonamide drugs.[8]

Conclusion

4-Sulfamoylbenzenesulfonyl chloride is a valuable and versatile building block in medicinal chemistry and organic synthesis. This guide has provided a summary of its key characterization data and adaptable experimental protocols for its synthesis and derivatization. The provided workflows offer a clear visual representation of the synthetic and mechanistic pathways involving this class of compounds. For researchers and drug development professionals, a

solid understanding of these principles is crucial for the successful design and execution of synthetic strategies targeting novel sulfonamide-based therapeutics. Further research to fully elucidate the experimental spectroscopic data of **4-sulfamoylbenzenesulfonyl chloride** would be a valuable addition to the scientific literature.

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